

Benzaldehyde Dibenzyl Acetal: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *benzaldehyde dibenzyl acetal*

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This technical guide provides an in-depth overview of **Benzaldehyde Dibenzyl Acetal**, a significant chemical compound with applications in biomedical research and as an impurity in pharmaceutical-grade benzyl alcohol. This document details its chemical identity, physical properties, a standardized synthesis protocol, and a visual representation of its formation pathway.

Chemical Structure and Nomenclature

Benzaldehyde dibenzyl acetal is an organic compound classified as an acetal. It is formed from the reaction of one molecule of benzaldehyde with two molecules of benzyl alcohol.[\[1\]](#)[\[2\]](#) The presence of this compound is notable as it can be an impurity in benzyl alcohol, arising from the oxidation of benzyl alcohol to benzaldehyde, which then reacts with the remaining benzyl alcohol.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- IUPAC Name: (((phenylmethylene)bis(oxy))bis(methylene))dibenzene[\[3\]](#)[\[4\]](#)
- Other Names: bis(phenylmethoxy)methylbenzene[\[5\]](#), [Di(benzyloxy)methyl]benzene[\[5\]](#)[\[6\]](#)
- CAS Number: 5784-65-6[\[3\]](#)[\[7\]](#)
- Molecular Formula: C₂₁H₂₀O₂[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Molecular Weight: 304.39 g/mol [\[4\]](#)[\[5\]](#)[\[7\]](#)

Chemical Structure:

(Where Ph represents a phenyl group, C₆H₅)

Physicochemical Properties

A summary of the key physical and chemical properties of **Benzaldehyde Dibenzyl Acetal** is presented in the table below. These properties are crucial for its handling, storage, and application in a laboratory setting.

Property	Value	Reference(s)
Appearance	Colorless oil to thick oil or liquid.	[4][5][6]
Melting Point	30-31 °C (Solvent: ethanol)	[8][9]
Boiling Point	168 °C at 0.1 Torr	[8][9]
Density (Predicted)	1.112 ± 0.06 g/cm ³	[8][9]
Solubility	Soluble in Chloroform, slightly soluble in Ethyl Acetate.	[8][9]
Purity	> 95%	[5]

Synthesis of Benzaldehyde Dibenzyl Acetal: Experimental Protocol

The following section details a common laboratory procedure for the synthesis of **Benzaldehyde Dibenzyl Acetal** via the acid-catalyzed condensation of benzaldehyde and benzyl alcohol.[4]

Materials:

- Benzyl alcohol (188 mmol, 20 g)
- Benzaldehyde (46 mmol, 5 g)

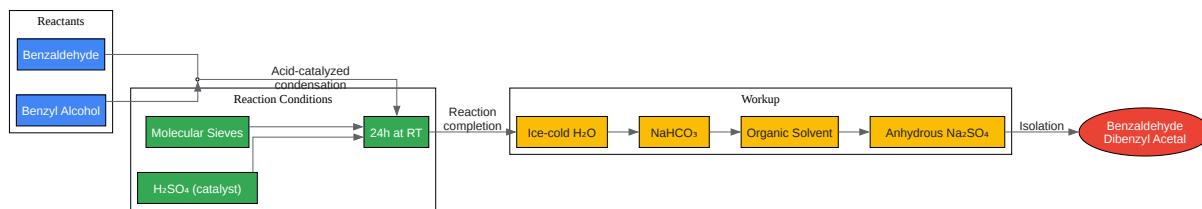
- Sulfuric acid (9 mmol, 0.5 ml)
- Molecular sieves (5 g, 3 Å)
- Ice-cold water
- Sodium bicarbonate (NaHCO₃, 5 g)
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- In a suitable reaction flask, combine benzyl alcohol and benzaldehyde.
- Add molecular sieves to the mixture. The sieves act as a dehydrating agent to remove the water formed during the reaction and drive the equilibrium towards the product.
- Slowly add sulfuric acid to the mixture while stirring. Sulfuric acid serves as the catalyst for the acetal formation.
- Stir the resulting mixture at ambient temperature for 24 hours.
- After 24 hours, cool the reaction mixture in an ice bath.
- Quench the reaction by adding ice-cold water and neutralize the acid catalyst by carefully adding sodium bicarbonate until effervescence ceases.
- Transfer the mixture to a separatory funnel and extract the product using an appropriate organic solvent.
- Wash the organic layer with brine, then dry it over an anhydrous drying agent.
- Remove the solvent under reduced pressure to yield the crude product.
- The crude **Benzaldehyde Dibenzyl Acetal** can be further purified by techniques such as column chromatography or distillation under reduced pressure.

Visualization of the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Benzaldehyde Dibenzyl Acetal** as described in the experimental protocol.



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Caption: Acid-catalyzed synthesis of **Benzaldehyde Dibenzyl Acetal**.

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